

Sulfatrozole: A Technical Guide to Sulfamethoxazole

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sulfatrozole

Cat. No.: B078535

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It is highly likely that "**Sulfatrozole**" is a misspelling of Sulfamethoxazole, a widely used sulfonamide antibiotic. This technical guide provides a comprehensive overview of Sulfamethoxazole, focusing on its chemical properties, mechanism of action, and relevant experimental protocols for researchers, scientists, and drug development professionals.

Core Chemical and Physical Properties

Sulfamethoxazole is a synthetic antimicrobial agent effective against a broad spectrum of gram-positive and gram-negative bacteria.^[1]

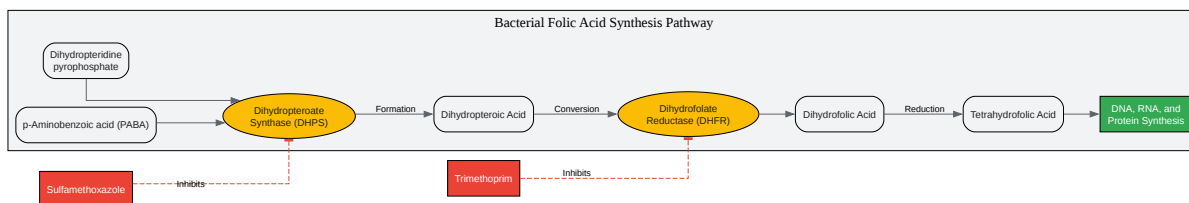
Property	Value	Reference
CAS Number	723-46-6	[2][3][4][5]
Molecular Weight	253.28 g/mol	
Molecular Formula	C ₁₀ H ₁₁ N ₃ O ₃ S	
Synonyms	SMX, SMZ, Sulphamethoxazole	

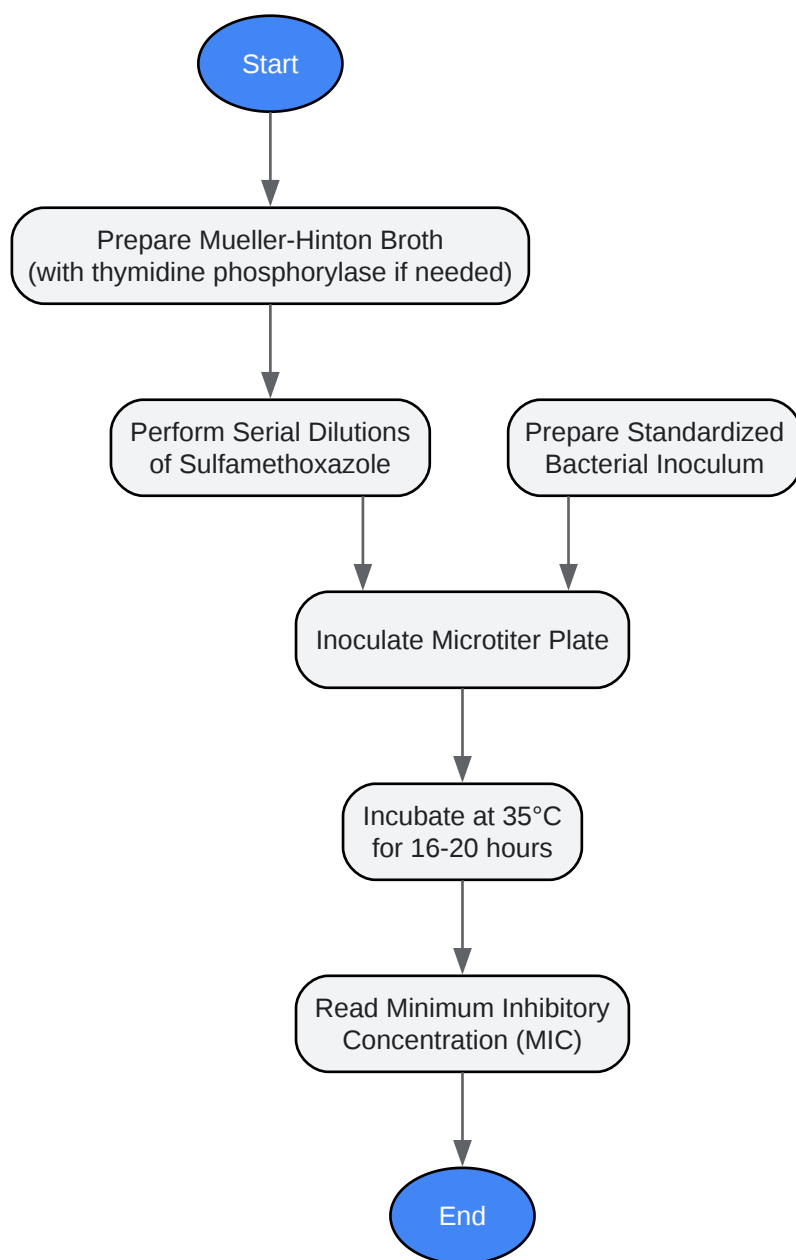
Mechanism of Action: Inhibition of Folic Acid Synthesis

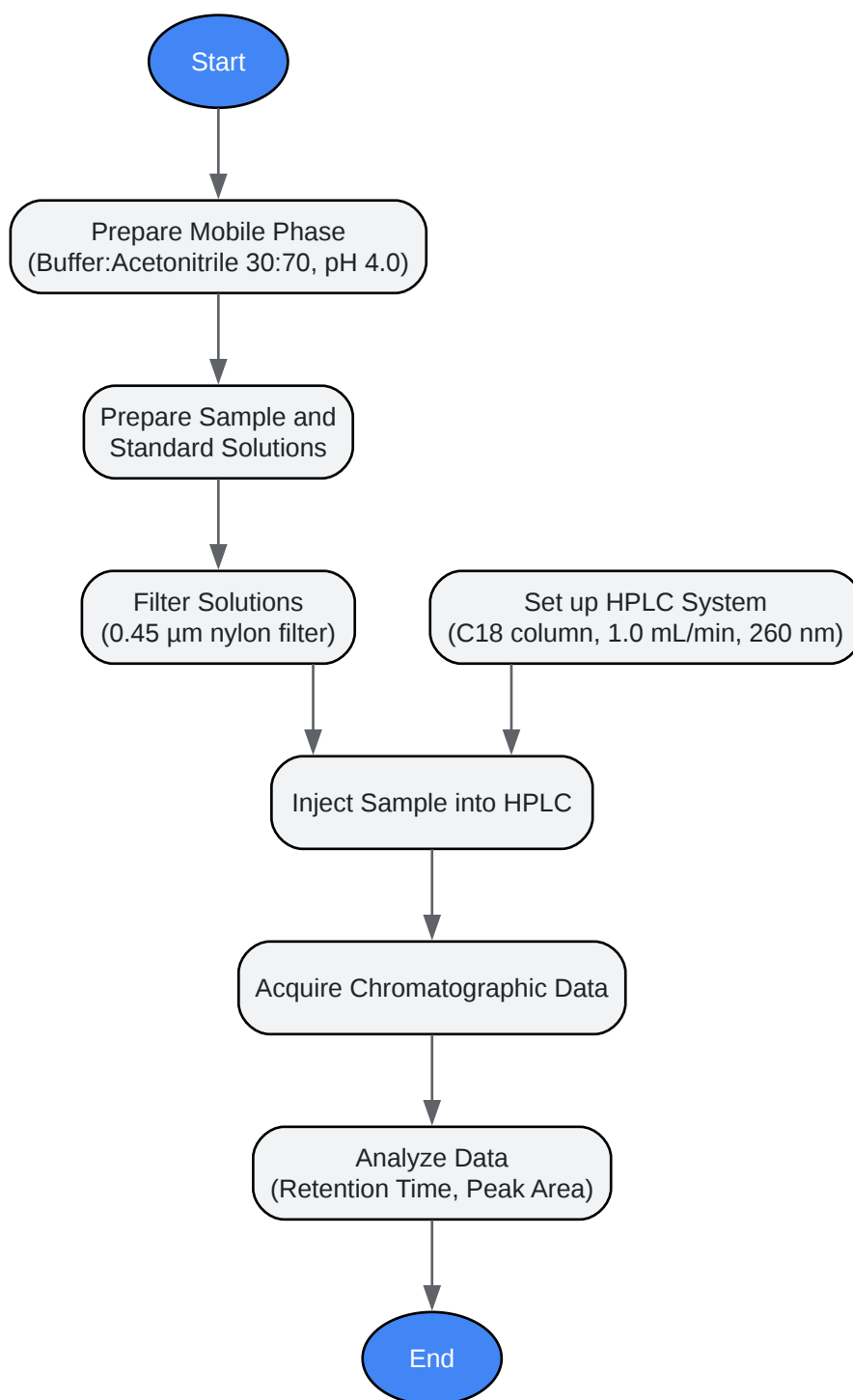
Sulfamethoxazole's antibacterial activity stems from its ability to disrupt the bacterial synthesis of folic acid, an essential nutrient for DNA and protein synthesis. Bacteria must synthesize their own folic acid, whereas mammals obtain it from their diet, making this pathway an excellent target for selective toxicity.

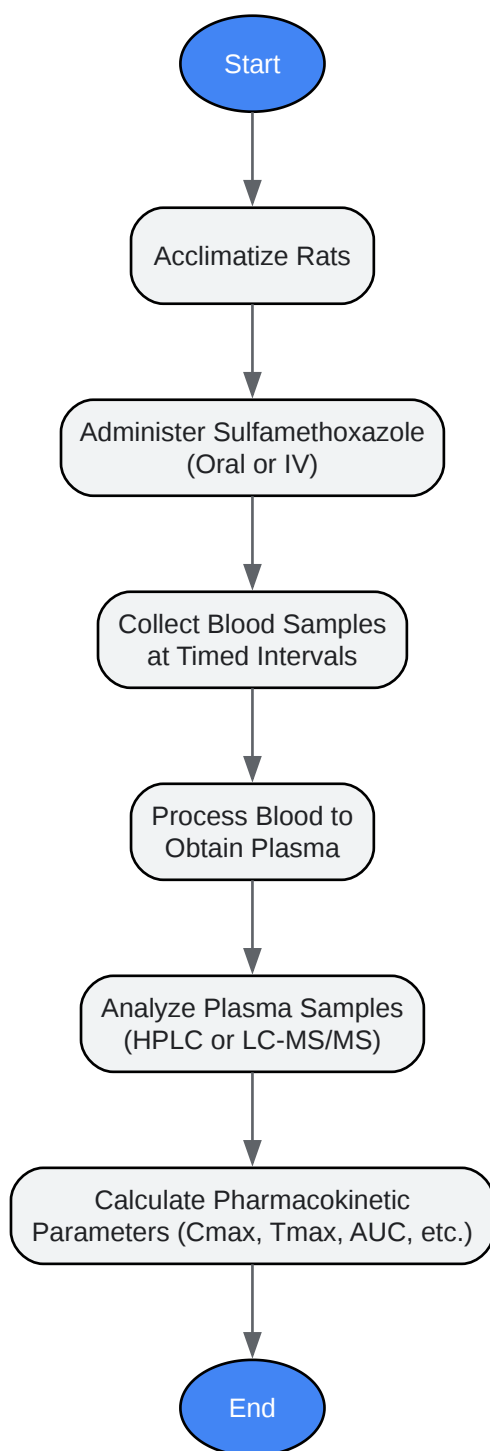
The key steps in the mechanism of action are:

- **Competitive Inhibition:** Sulfamethoxazole is a structural analog of para-aminobenzoic acid (PABA), a natural substrate for the bacterial enzyme dihydropteroate synthase (DHPS).
- **Enzyme Blockade:** Sulfamethoxazole competitively inhibits DHPS, preventing the conversion of PABA into dihydropteroic acid, a crucial precursor in the folic acid synthesis pathway.
- **Synergistic Action with Trimethoprim:** Sulfamethoxazole is often co-administered with trimethoprim, which inhibits a subsequent enzyme in the pathway, dihydrofolate reductase (DHFR). This sequential blockade of the same pathway results in a synergistic and often bactericidal effect.









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